

Methyl Oleate: A Comprehensive Technical Guide to its Commercial and Industrial Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl Oleate

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Abstract

Methyl oleate, the methyl ester of oleic acid, is a versatile and biodegradable fatty acid methyl ester (FAME) with a wide array of applications across diverse industries. This technical guide provides an in-depth analysis of its commercial and industrial uses, focusing on its roles as a lubricant, solvent, surfactant intermediate, and its applications in agriculture and cosmetics. The document further explores its synthesis, presents detailed experimental protocols for its key applications, and summarizes its physicochemical and performance properties in tabular format. Additionally, it delves into the known biological signaling pathways of its parent compound, oleic acid, offering insights into potential areas of investigation for **methyl oleate** in drug development.

Physicochemical and Performance Properties of Methyl Oleate

Methyl oleate's utility is underpinned by its distinct physical and chemical characteristics. These properties make it a suitable replacement for petroleum-based products in various formulations.

Table 1: Physical and Chemical Properties of Methyl Oleate

Property	Value	Reference(s)
Molecular Formula	C ₁₉ H ₃₆ O ₂	[1] [2] [3]
Molecular Weight	296.49 g/mol	[1] [2] [3]
Appearance	Colorless to pale yellow liquid	[3] [4]
Odor	Faint, fatty odor	[3]
Density	0.874 g/mL at 20°C	[2] [5]
Melting Point	-12 °C to -20 °C	[4] [6]
Boiling Point	218 °C at 20 mmHg	[2] [5]
Flash Point	>110 °C	[7]
Solubility	Insoluble in water; Soluble in organic solvents (e.g., ethanol, ether)	[4] [8]
Refractive Index	1.448 - 1.454 at 20°C	[2] [7]
CAS Number	112-62-9	[2] [3]

Table 2: Performance Data of Methyl Oleate in Lubricant and Biodiesel Applications

Application	Performance Metric	Value/Observation	Reference(s)
Lubricant	Lubricity (Four-Ball EP LWI)	Can be formulated to achieve at least 130	[9]
Extreme Pressure (Four-Ball EP Weld Point)	Can be formulated to achieve at least 620 kg	[9]	
Extreme Pressure (Falex EP, ASTM D3233)	Can be formulated to achieve at least 4500 lbs	[9]	
Lubricity of Mixed Oleic Acid Esters (Δf)	86.57% reduction in friction coefficient at room temperature	[10]	
High-Temperature Lubricity of Mixed Oleic Acid Esters (Δf after hot rolling at 180°C)	89.56% reduction in friction coefficient	[10]	
Biodiesel	Kinematic Viscosity at 40°C	~4.6 mm ² /s	[11]
Cetane Number	Reduction observed in blends with n-heptanol	[12]	
Emissions (in blends)	Reduced soot and NOx emissions compared to pure diesel	[12]	

Commercial and Industrial Applications

Methyl oleate's favorable properties, including its high flash point, low volatility, excellent solvency, and biodegradability, have led to its widespread adoption in numerous industrial sectors.[13]

- **Lubricants and Metalworking Fluids:** **Methyl oleate** serves as a lubricity additive and a base oil in the formulation of biodegradable lubricants and metalworking fluids.[2][4][9] It enhances the film strength and load-carrying capacity of these fluids.[9]
- **Solvents and Cleaners:** Its excellent solvency power makes it an effective and environmentally friendly alternative to petroleum-based solvents in paints, coatings, adhesives, and industrial cleaning formulations.[6][13]
- **Surfactants and Detergents:** **Methyl oleate** is a key intermediate in the synthesis of various surfactants, particularly methyl ester sulfonates (MES), which are used in laundry detergents and cleaning products.[14][15][16]
- **Agrochemicals:** It is utilized as a solvent, co-solvent, and oil carrier in pesticide and herbicide formulations, particularly in emulsifiable concentrates (ECs).[6][13] Its use can enhance the stability and spreadability of these formulations.[13]
- **Cosmetics and Personal Care:** In cosmetic formulations, **methyl oleate** functions as an emollient, skin-conditioning agent, and solvent, imparting a smooth and soft feel to creams and lotions.[4][17][18]
- **Pharmaceuticals and Drug Delivery:** It is explored as a solvent and carrier for drug formulations, potentially enhancing the bioavailability of lipophilic active pharmaceutical ingredients.[2]
- **Research and Development:** In a laboratory setting, **methyl oleate** is used as a chromatographic reference standard for the analysis of fatty acid methyl esters.[6]

Experimental Protocols

This section provides detailed methodologies for the synthesis of **methyl oleate** and its formulation into key industrial products.

Synthesis of Methyl Oleate

This protocol is adapted from a solvent-free enzymatic synthesis method.[5][13]

Materials:

- Oleic acid
- Methanol
- Immobilized lipase (e.g., Lipozyme® 435)
- Molecular sieves (3 Å), activated
- Baffled Erlenmeyer flasks
- Shaking incubator
- Centrifuge
- Rotary evaporator

Procedure:

- Activate the molecular sieves by drying at 250°C for 16 hours.
- In a baffled Erlenmeyer flask, combine oleic acid and methanol at a molar ratio of 1:1.5.
- Add the immobilized lipase at a concentration of 0.75 wt% of the total reactants.
- Add activated molecular sieves in 50% excess relative to their water adsorption capacity.
- Incubate the reaction mixture in a shaking incubator at 55°C and 170 rpm for 48-72 hours.
- Monitor the reaction progress by titrating the residual free fatty acid content.
- Upon completion, centrifuge the mixture at 8000 g for 10 minutes to separate the lipase and molecular sieves.
- Filter the supernatant to remove any fine particles.
- Remove the excess unreacted methanol using a rotary evaporator under vacuum to obtain the final **methyl oleate** product.

This protocol is based on a conventional acid-catalyzed esterification process.[19][20]

Materials:

- Oleic acid
- Methanol
- Sulfuric acid (concentrated)
- Reaction vessel with a reflux condenser and overhead stirrer
- Heating mantle
- Separatory funnel
- Sodium bicarbonate solution (5%)
- Brine solution
- Anhydrous sodium sulfate
- Rotary evaporator

Procedure:

- In the reaction vessel, combine oleic acid and methanol. The molar ratio of methanol to oleic acid can range from 3:1 to 6:1.
- Slowly add concentrated sulfuric acid as a catalyst (typically 1-2% by weight of oleic acid) while stirring.
- Heat the mixture to reflux (approximately 65-70°C) and maintain for 3-4 hours with continuous stirring.
- Monitor the reaction by thin-layer chromatography (TLC) or by measuring the acid value of the reaction mixture.
- After the reaction is complete, cool the mixture to room temperature.
- Remove the excess methanol using a rotary evaporator.

- Dissolve the residue in an organic solvent like diethyl ether and transfer to a separatory funnel.
- Wash the organic layer sequentially with water, 5% sodium bicarbonate solution (to neutralize the acid catalyst), and brine.
- Dry the organic layer over anhydrous sodium sulfate.
- Filter to remove the drying agent and evaporate the solvent under reduced pressure to yield **methyl oleate**.

Formulation of an Agrochemical Emulsifiable Concentrate (EC)

This protocol outlines the preparation of a stable emulsifiable concentrate using **methyl oleate** as a solvent.^{[13][21][22]}

Materials:

- Active ingredient (e.g., a pesticide or herbicide)
- **Methyl oleate** (solvent)
- Surfactant blend (e.g., a mix of non-ionic and anionic surfactants)
- Antifoam agent (optional)
- Homogenizer or high-speed stirrer

Procedure:

- In a suitable vessel, dissolve the active ingredient in **methyl oleate** under stirring until a homogenous solution is obtained.
- In a separate container, prepare the surfactant blend. A typical blend might consist of ethoxylated alcohols and calcium dodecylbenzene sulfonate.

- Slowly add the surfactant blend to the active ingredient-**methyl oleate** solution while continuously stirring.
- If required, add a small amount of an antifoam agent.
- Homogenize the mixture using a high-speed stirrer until a clear and stable emulsifiable concentrate is formed.
- Evaluation:
 - Emulsion Stability: Dilute the EC in water at the desired concentration (e.g., 1:100) and observe for any phase separation, creaming, or sedimentation over a 24-hour period.
 - Cold Test: Store the EC at a low temperature (e.g., 0°C) for a specified period and check for crystallization or phase separation.
 - Accelerated Storage Stability: Store the EC at an elevated temperature (e.g., 54°C) for 14 days and evaluate its physical and chemical properties.

Representative Metalworking Fluid Formulation

This protocol provides a general guideline for formulating a semi-synthetic metalworking fluid using **methyl oleate** as a lubricity additive.[\[23\]](#)[\[24\]](#)[\[25\]](#)

Materials:

- Base oil (e.g., naphthenic or paraffinic mineral oil)
- **Methyl oleate** (lubricity additive)
- Emulsifier package (anionic and non-ionic surfactants)
- Corrosion inhibitor (e.g., alkanolamines, sodium sulfonates)
- Extreme pressure (EP) additive (e.g., sulfurized or phosphorus-based compounds)
- Biocide
- Antifoaming agent

- Water

Procedure:

- In a blending vessel, add the base oil.
- With moderate stirring, add the **methyl oleate**, emulsifier package, corrosion inhibitor, and EP additive.
- Continue mixing until a homogenous oil-phase concentrate is formed.
- Add the biocide and antifoaming agent and mix thoroughly.
- To create the final metalworking fluid, slowly add the oil-phase concentrate to water (typically at a 5-10% concentration) with constant agitation to form a stable emulsion.
- Evaluation:
 - Emulsion Stability: Observe the diluted fluid for phase separation over time.
 - Lubricity Testing: Evaluate using standard methods like the Four-Ball EP test (ASTM D2783) or Falex Pin and Vee Block test (ASTM D3233).
 - Corrosion Resistance: Conduct cast iron chip tests (ASTM D4627) or other relevant corrosion tests.
 - Foaming Characteristics: Assess foaming tendency using a graduated cylinder and aeration.

Synthesis of a Methyl Ester Sulfonate (MES) Surfactant

This protocol describes the conversion of **methyl oleate** into a methyl ester sulfonate, a common anionic surfactant.[\[15\]](#)[\[26\]](#)

Materials:

- **Methyl oleate**
- Sodium bisulfite (NaHSO_3)

- Aluminum oxide (Al_2O_3) catalyst
- Reaction vessel with a stirrer, thermometer, and condenser
- Heating mantle

Procedure:

- In the reaction vessel, combine **methyl oleate** and sodium bisulfite. A typical molar ratio of methyl ester to sodium bisulfite is 1:1.5.
- Add the aluminum oxide catalyst (e.g., 1% w/w of **methyl oleate**).
- Heat the reaction mixture to 100°C with continuous stirring.
- Maintain the reaction at this temperature for approximately 4.5 hours.
- After the reaction, the resulting product is a mixture containing the methyl ester sulfonate.
- The crude product can be purified and neutralized as required for its final application.
- Evaluation: The performance of the resulting surfactant can be assessed by measuring its surface tension, critical micelle concentration (CMC), and detergency performance.

Biological Signaling Pathways of Oleic Acid (Parent Compound of Methyl Oleate)

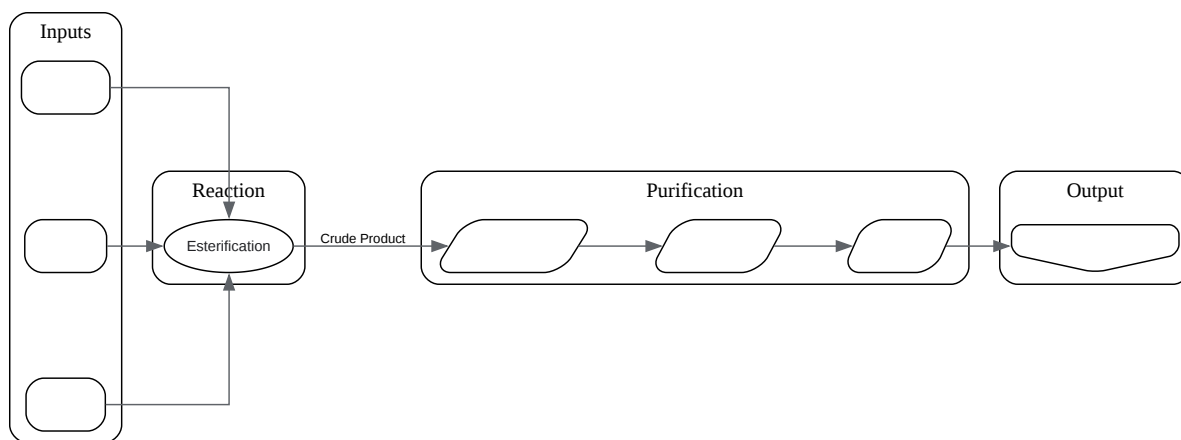
While direct research on the signaling pathways of **methyl oleate** is limited, extensive studies on its parent compound, oleic acid, provide valuable insights into its potential biological activities. It is important to note that the esterification of oleic acid to **methyl oleate** alters its chemical properties, which may influence its biological interactions. The following information is based on the known effects of oleic acid.

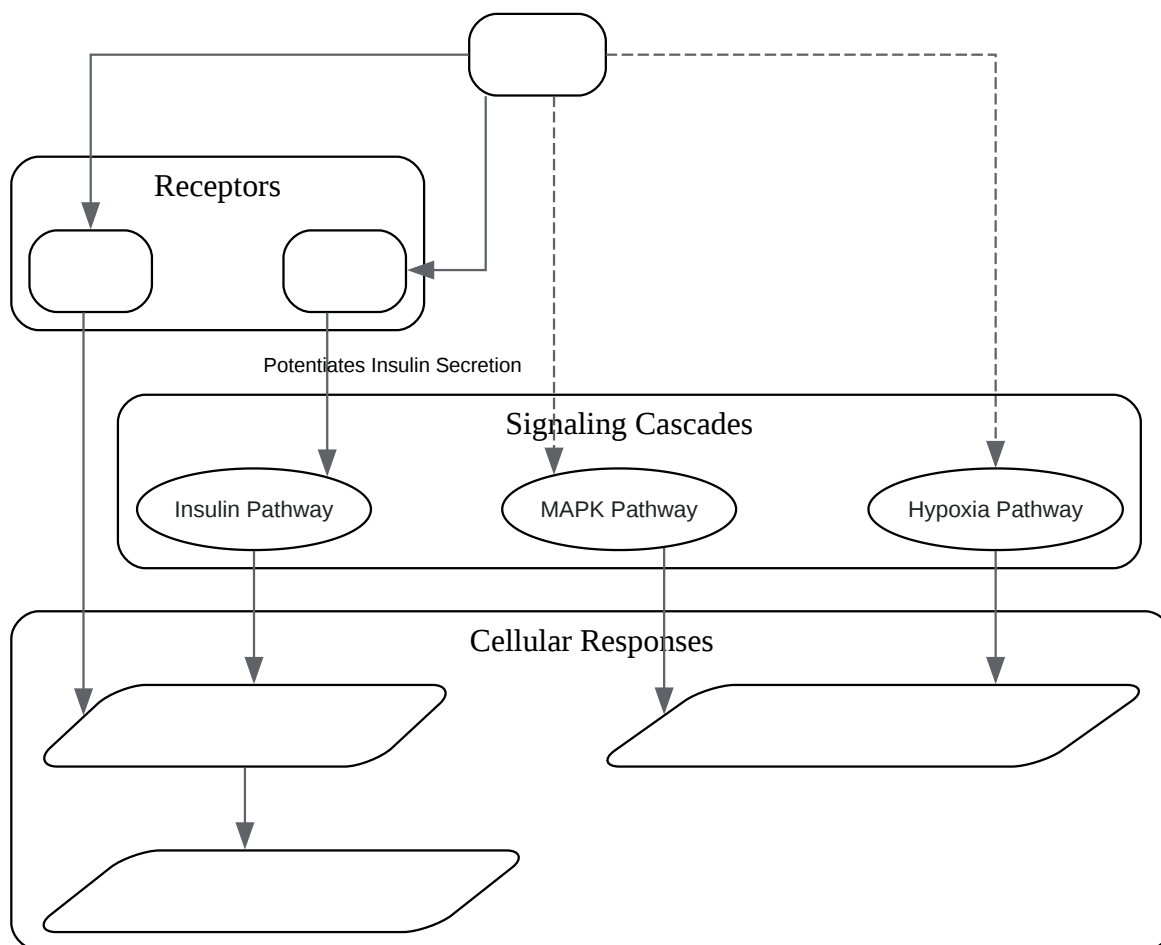
Oleic acid has been shown to modulate several key signaling pathways involved in metabolism and inflammation:

- Mitogen-Activated Protein Kinase (MAPK) Pathway: Oleic acid can influence the MAPK signaling cascade, which is involved in cell proliferation, differentiation, and apoptosis.[1]
- Insulin Signaling Pathway: Oleic acid plays a complex role in insulin signaling. While chronic exposure to high levels of certain fatty acids can lead to insulin resistance, oleic acid has also been shown to have protective effects against palmitate-induced insulin resistance in some cellular models.[1][12]
- Hypoxia-Inducible Factor (HIF) Pathway: Oleic acid can regulate genes that are also controlled by the hypoxia signaling pathway.[1]
- Peroxisome Proliferator-Activated Receptors (PPARs): Oleic acid is a known ligand for PPARs, which are nuclear receptors that play a crucial role in lipid and glucose metabolism. [11][19][27][28][29] Activation of PPAR α by oleate can protect pancreatic β -cells from dysfunction.[28]
- G-Protein Coupled Receptor 40 (GPR40/FFAR1): Long-chain fatty acids like oleic acid are natural ligands for GPR40, a receptor that potentiates glucose-stimulated insulin secretion from pancreatic β -cells.[8][9][14][30][31]

Visualizations

Diagram 1: General Workflow for Methyl Oleate Synthesis





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- To cite this document: BenchChem. [Methyl Oleate: A Comprehensive Technical Guide to its Commercial and Industrial Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b055201#commercial-and-industrial-applications-of-methyl-oleate]

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